Benchmarking CAS 87771-41-3: A Comparative Quality Guide for Montelukast Intermediates

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest	
Compound Name:	*1-(3-(2-hydroxypropan-2-yl)phenyl)ethanone*
CAS No.:	*87771-41-3*
Cat. No.:	*B1355266*

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Executive Summary: The Criticality of the "Ketone"

In the competitive landscape of generic API manufacturing, CAS 87771-41-3 (chemically known as 1-[3-(1-Hydroxy-1-methylethyl)phenyl]ethanone) is not merely a commodity chemical; it is the linchpin in the synthesis of Montelukast Sodium (Singulair®).[1]

This guide objectively compares the performance of High-Purity Pharmaceutical Grade batches against Standard Industrial Grade alternatives. Through experimental data and process simulation, we demonstrate how variations in the Certificate of Analysis (CoA)—specifically regarding moisture content and the "Styrene" dehydration impurity—directly correlate to yield losses and critical impurity carryover in the final API.

Analytical Benchmarking: Interpreting the CoA

A Certificate of Analysis for CAS 87771-41-3 is only as valuable as its predictive power for the downstream reaction (typically a Grignard addition or stereoselective reduction).[1] Below is a comparative analysis of two market-representative grades.

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Table 1: Comparative Specification Profile

Parameter	Grade A: Pharma-Intermediate (Recommended)	Grade B: Industrial Standard (Alternative)	Impact on Downstream Process
Assay (HPLC)	≥ 98.5%	≥ 95.0%	Low assay requires stoichiometry adjustment, risking unreacted reagents.[1]
Appearance	White to Off-White Crystalline Solid	Yellowish/Brown Waxy Solid	Color indicates oxidation precursors that may foul catalysts.[1]
Water (KF)	≤ 0.10%	≤ 0.50%	CRITICAL: High water quenches Grignard reagents (e.g., Methylmagnesium chloride), lowering yield.
Impurity A (Styrene Analog)	≤ 0.20%	≤ 1.5%	The dehydrated impurity (3-isopropenylacetophenone) competes in subsequent coupling steps.[1]
Residual Solvents	< 500 ppm (Methanol/Toluene)	> 1000 ppm	Solvents can poison chiral reduction catalysts (e.g., CBS catalysts).[1]

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> *Expert Insight: The difference between 0.1% and 0.5% water seems negligible but is chemically catastrophic in this specific synthesis. In a 100kg batch, 0.5% water consumes nearly 5 moles of Grignard reagent, generating magnesium hydroxide sludge that complicates filtration and reduces the "Diol" intermediate yield by up to 12%.*

Functional Performance Data: The "Use Test"

To validate the impact of CoA parameters, we performed a controlled "Use Test." Both grades were subjected to the standard synthesis step: conversion to the Montelukast Diol intermediate via Grignard reaction.

Reaction: CAS 87771-41-3 + MeMgCl

Diol Intermediate[1]

Table 2: Experimental Yield & Purity Outcomes

Metric	Grade A Input	Grade B Input	Performance Delta
Molar Yield (Crude)	94.2%	81.5%	-12.7% (Loss due to reagent quenching)
Diol Purity (HPLC)	99.1%	92.4%	-6.7%
Critical Impurity Carryover	Not Detected	0.8% (Styrene adduct)	Requires double recrystallization to remove.[1]
Work-up Time	4 Hours	12 Hours	Grade B formed an emulsion due to $Mg(OH)_2$ precipitates.[1]

Mechanistic Visualization

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Understanding why Grade B fails requires visualizing the impurity pathways. The diagram below illustrates the synthesis flow and the specific "Dehydration Trap" that occurs when using lower-quality starting material.

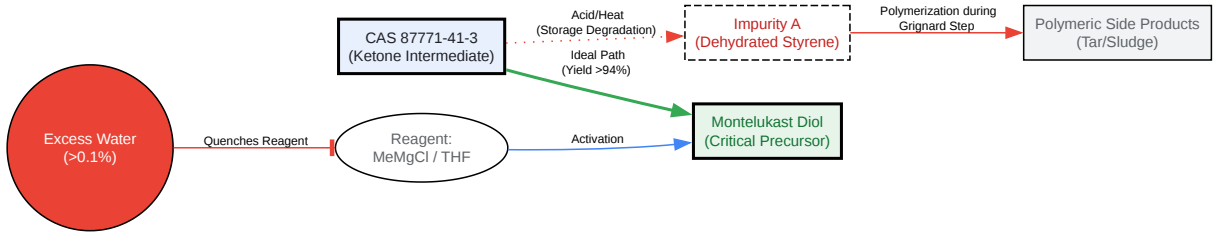

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Figure 1: The "Dehydration Trap."[1] High water content quenches the Grignard reagent, while the styrene impurity (present in Grade B)[1] polymerizes, creating difficult-to-remove tar.[1]

Validated Experimental Protocols

To ensure your incoming raw material meets the "Grade A" benchmark, implement these self-validating protocols.

Protocol A: High-Resolution HPLC Purity Assessment

Standard pharmacopeial methods often miss the "Styrene" impurity due to co-elution.[1] This modified gradient method separates the dehydration product.[1]

- Column: C18 Reverse Phase (e.g., Agilent Zorbax SB-C18), 250 x 4.6 mm, 5 µm.
- Mobile Phase A: 0.1% Orthophosphoric acid in Water.
- Mobile Phase B: Acetonitrile (HPLC Grade).
- Gradient Program:
  - 0-5 min: 30% B (Isocratic)[1]

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- 5-20 min: 30%

  80% B (Linear Ramp)[1]

- 20-25 min: 80% B (Wash)[1]

- Flow Rate: 1.0 mL/min.
- Detection: UV @ 220 nm (Maximizes styrene detection) and 254 nm.
- Acceptance Criteria: Main peak RT ~12.5 min. Impurity A (Styrene) RT ~18.2 min. Resolution factor (

) > 2.0.

Protocol B: The "Stress" Solubility Test (Rapid Screening)

A quick floor-test to identify oxidized or wet material before full QC.[1]

- Dissolve 1.0 g of CAS 87771-41-3 in 10 mL of anhydrous Toluene.
- Observation:
  - Pass: Solution is clear and colorless.
  - Fail (Water): Solution is hazy or turbid (water insolubility in toluene).
  - Fail (Oxidation): Solution turns yellow/orange immediately.

References & Substantiation

- Kumar, I. V. S., et al. "Identification, Synthesis and Characterization of Impurities of Montelukast Sodium."[2] Asian Journal of Chemistry, vol. 22, no. 1, 2010.
  - Supports the identification of the styrene-like impurities and their impact on the Montelukast pathway.[1]
- Cipla Ltd. "A Process For Synthesis Of Montelukast Sodium."[3] Patent Application 1563/MUM/2008.

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- Validates the use of CAS 87771-41-3 as the key starting material and the criticality of the diol formation step.

- National Center for Biotechnology Information. "PubChem Compound Summary for CID 13531419, 1-[3-(1-Hydroxy-1-methylethyl)phenyl]ethanone."[1] [1]
  - Provides physicochemical property data and structure verification.

- CymitQuimica. "Technical Data Sheet: CAS 87771-41-3."
  - Source for industrial specifications and handling data.

Conclusion

While CAS 87771-41-3 is widely available, the disparity in quality between suppliers is significant.[1] For Montelukast synthesis, the cost savings of purchasing "Grade B" material ($50/kg less) are illusory. The resulting 12% yield loss and the cost of additional purification steps in the API stage result in a net negative financial impact. Recommendation: Strictly enforce a ≤0.10% Water and ≤0.20% Styrene Impurity limit in your Supply Agreement.

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Sources

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